

Safe Disposal of Sodium;3-oxidodioxaborirane;hydrate (Sodium Perborate)

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Compound of Interest

Compound Name: sodium;3-
oxidodioxaborirane;hydrate

Cat. No.: B8022144

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This guide provides essential safety and logistical information for the proper disposal of **sodium;3-oxidodioxaborirane;hydrate**, commonly known as sodium perborate. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This compound is a strong oxidizer and requires careful handling.[1]

Immediate Safety Precautions

Before handling sodium perborate for disposal, ensure that all necessary safety measures are in place. This includes wearing appropriate personal protective equipment (PPE) and having a clear understanding of the chemical's hazards.

Hazard Summary & Personal Protective Equipment

Hazard Statement	Recommended Personal Protective Equipment
May intensify fire; oxidizer.[2][3]	Keep away from combustible materials.[2][3]
Harmful if swallowed.[1][3]	Wear protective gloves, clothing, eye, and face protection.[3][4][5]
Causes serious eye damage.[3][5]	Wear safety glasses with side-shields or chemical goggles.[3][5]
Harmful if inhaled. May cause respiratory irritation.[3][5][6]	Use in a well-ventilated area or with a chemical fume hood.[2][7] If ventilation is inadequate, wear a respirator.[2][4]
May damage fertility or the unborn child.[5][6]	Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3][8]
Toxic to aquatic life.[3]	Avoid release to the environment.[3]

Step-by-Step Disposal Protocol

The proper disposal of sodium perborate is a regulated process. Do not dispose of this chemical down the drain or in regular solid waste streams without explicit permission from local authorities.

1. Waste Identification and Segregation:

- Characterize the Waste: Identify the waste as **sodium;3-oxidodioxaborirane;hydrate** (sodium perborate). Note any contamination with other chemicals.
- Segregate: Keep sodium perborate waste separate from other chemical waste, especially combustible materials, strong acids, and reducing agents.[7][9]

2. Containment and Labeling:

- Container: Place the waste in a clearly labeled, sealed, and compatible container. Ensure the container is dry and in good condition.

- Labeling: Label the container with "Hazardous Waste," the chemical name "Sodium Perborate," and any associated hazard symbols (e.g., oxidizer, health hazard).

3. Spill Management:

- Small Spills:
 - Wear appropriate PPE.
 - Avoid generating dust.[\[5\]](#)
 - Carefully collect the material using a method that does not create dust, such as gently sweeping or using a dustpan and brush.[\[1\]](#)
 - Place the spilled material into a designated hazardous waste container.[\[1\]](#)[\[5\]](#)
 - Clean the spill area thoroughly.[\[1\]](#)
 - Some sources suggest that for very small spills, dilution with a large amount of water and flushing to a sewer may be an option if permitted by local regulations.[\[4\]](#) Always verify with your institution's environmental health and safety (EHS) office or local authorities before doing so.
- Large Spills:
 - Evacuate the area and keep unprotected personnel away.[\[1\]](#)
 - If safe to do so, prevent the spill from spreading by diking the material.[\[1\]](#)
 - Do not allow the spill to enter sewers or water courses.[\[5\]](#)
 - Contact your institution's EHS office or emergency services for assistance with cleanup.

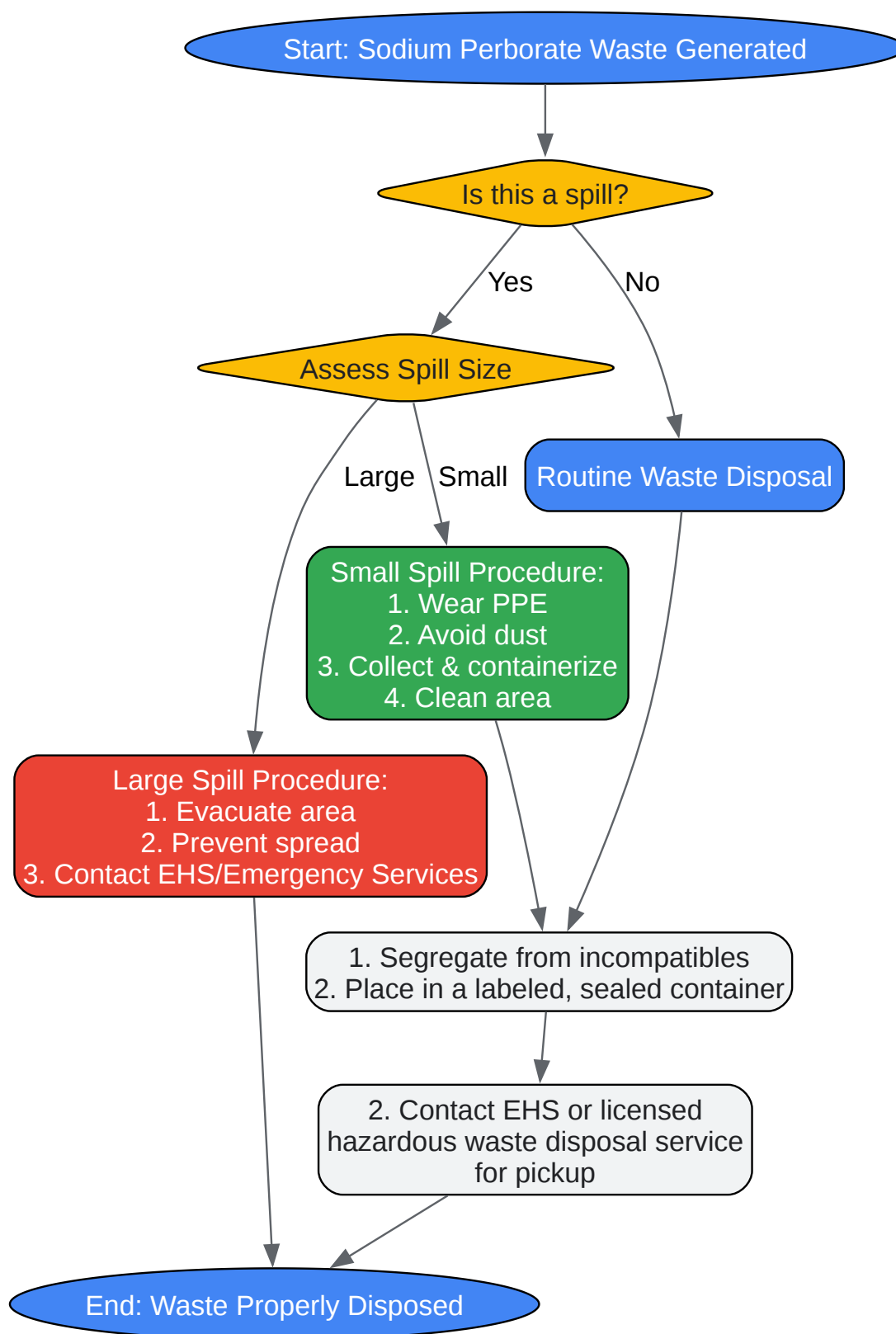
4. Final Disposal:

- Contact Professionals: Arrange for the collection of the hazardous waste container by a licensed hazardous waste disposal company or your institution's EHS department.[\[1\]](#)[\[2\]](#)

- Documentation: Maintain records of the waste disposal in accordance with institutional and regulatory requirements.
- Regulatory Compliance: Disposal must be in accordance with all applicable federal, state, and local regulations.^{[1][4][7]}

Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the appropriate disposal procedure for sodium perborate waste.



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Caption: Disposal decision workflow for sodium perborate waste.

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